

Comparative analysis of boiling points: 5,5-Dimethylnonane vs n-undecane.

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Compound of Interest

Compound Name: 5,5-Dimethylnonane

CAS No.: 6414-96-6

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Boiling Point Battle: n-Undecane vs. the Branched 5,5-Dimethylnonane

In the world of aliphatic hydrocarbons, molecular structure plays a defining role in dictating physical properties. This guide provides a comparative analysis of the boiling points of two C11 isomers: the linear n-undecane and the branched **5,5-dimethylnonane**. For researchers and professionals in drug development and chemical synthesis, understanding these differences is crucial for processes such as purification, solvent selection, and reaction condition optimization.

Executive Summary of Physicochemical Properties

The boiling point is a critical physical constant that reflects the strength of intermolecular forces. In the case of nonpolar alkanes like n-undecane and **5,5-dimethylnonane**, these forces are primarily London dispersion forces. As the data below indicates, the linear structure of n-undecane allows for stronger intermolecular attractions compared to its branched isomer, resulting in a significantly higher boiling point.

Property	n-Undecane	5,5-Dimethylnonane
Molecular Formula	C ₁₁ H ₂₄	C ₁₁ H ₂₄
Molecular Weight	156.31 g/mol	156.31 g/mol
Boiling Point	196 °C[1][2]	178.9 °C (Predicted)
Structure	Straight-chain alkane	Branched-chain alkane

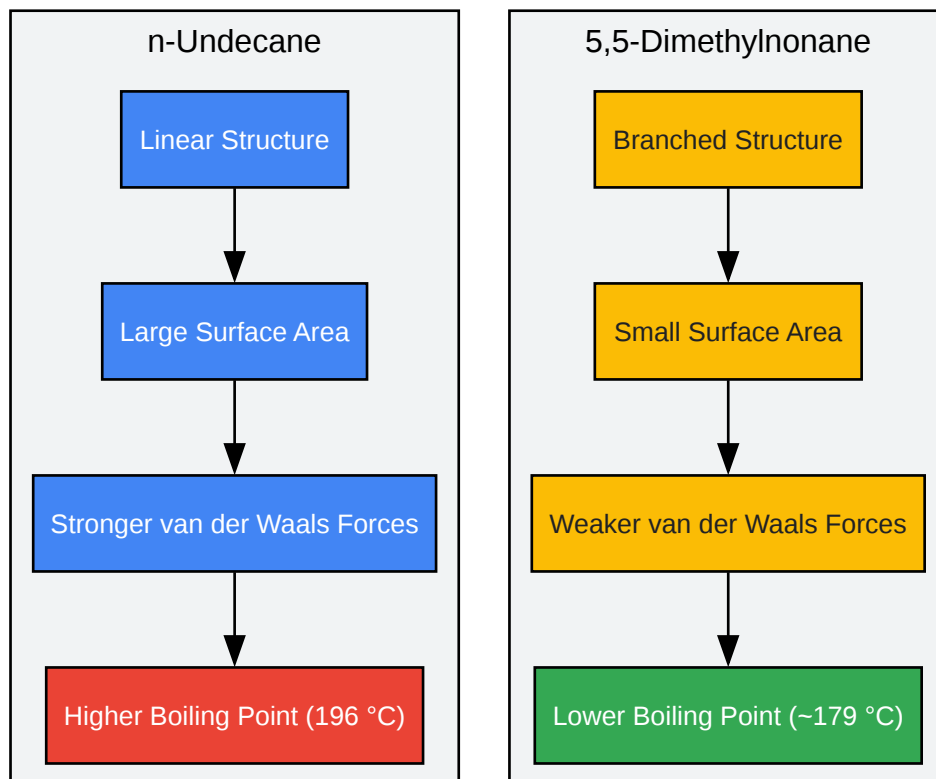
The Decisive Factor: Molecular Structure and Intermolecular Forces

The nearly 17-degree difference in boiling points between n-undecane and **5,5-dimethylnonane** can be attributed to their distinct molecular geometries.

n-Undecane, with its linear "straight-chain" structure, allows for a larger surface area for intermolecular contact. This proximity between molecules maximizes the effect of London dispersion forces, the transient dipole-induced dipole attractions that hold the molecules together in the liquid phase. More energy, in the form of heat, is required to overcome these stronger forces and allow the molecules to escape into the vapor phase.

5,5-Dimethylnonane, on the other hand, is a branched-chain alkane. The two methyl groups attached to the central carbon atom create a more compact, somewhat spherical shape. This branching hinders the close packing of molecules, reducing the effective surface area for intermolecular interactions.[3] Consequently, the London dispersion forces are weaker, and less energy is needed to reach the boiling point.

Influence of Molecular Structure on Boiling Point



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Molecular structure's effect on boiling point.

Experimental Determination of Boiling Point

The boiling points of liquid alkanes can be experimentally determined using standard laboratory procedures. A widely accepted method is distillation, as outlined in ASTM D1078.

Experimental Protocol: Distillation Range of Volatile Organic Liquids (Based on ASTM D1078)

This test method is designed to determine the distillation range of liquids that are chemically stable during the process and boil between 30 and 350 °C.^{[4][5][6]}

1. Apparatus:

- Distillation flask
- Condenser
- Graduated receiving cylinder
- Calibrated thermometer or temperature sensor
- Heat source (e.g., heating mantle)

2. Procedure:

- A 100 mL sample of the alkane is measured into the distillation flask.
- The flask is connected to the condenser and the thermometer is positioned so that the top of the bulb is level with the bottom of the side arm of the flask.
- The sample is heated at a controlled rate.
- The temperature at which the first drop of distillate falls from the condenser is recorded as the initial boiling point.
- Heating is continued, and the temperature is recorded as the volume of distillate in the receiving cylinder increases.
- The final boiling point is the maximum temperature observed during the distillation.
- The barometric pressure is recorded to correct the observed boiling point to standard pressure.

3. Data Analysis: The observed boiling point is corrected for any deviation from standard atmospheric pressure (760 mmHg). The distillation range, from the initial to the final boiling point, provides an indication of the purity of the substance. For a pure compound, this range should be narrow.

This detailed comparison underscores the fundamental principle that even with the same molecular formula, subtle changes in molecular architecture can lead to significant differences in the physical properties of organic compounds.

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